

issues with PF-06737007 solubility in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06737007

Cat. No.: B610005

[Get Quote](#)

Technical Support Center: PF-06737007

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists using the pan-Trk inhibitor, **PF-06737007**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **PF-06737007**?

A1: The recommended solvent for **PF-06737007** is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **PF-06737007** in DMSO?

A2: The solubility of **PF-06737007** in DMSO is 25 mg/mL.^[1]

Q3: How should I prepare a stock solution of **PF-06737007** in DMSO?

A3: To prepare a stock solution, it is recommended to weigh the desired amount of **PF-06737007** powder and add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration. For example, to make a 10 mM stock solution, you would dissolve 5.28 mg of **PF-06737007** (Molecular Weight: 528.49 g/mol) in 1 mL of DMSO. To aid dissolution, you can gently vortex the solution or use an ultrasonic bath.

Q4: How should I store the **PF-06737007** stock solution?

A4: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. For short-term storage (up to 1 month), solutions can be stored at -20°C. For long-term storage (up

to 6 months), it is recommended to store the aliquots at -80°C.

Q5: What is the mechanism of action of **PF-06737007**?

A5: **PF-06737007** is a potent pan-Tropomyosin-related kinase (Trk) inhibitor. It targets and inhibits the kinase activity of TrkA, TrkB, and TrkC, which are receptors for neurotrophins and are often implicated in the growth and survival of various cancer cells.

Troubleshooting Guide

Issue 1: **PF-06737007** is not dissolving completely in DMSO.

- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit of 25 mg/mL.
 - Solution: Re-calculate the amount of DMSO needed to dissolve your desired mass of the compound, ensuring the final concentration is at or below 25 mg/mL.
- Possible Cause: The DMSO used may have absorbed moisture, which can reduce the solubility of some compounds.
 - Solution: Use fresh, anhydrous DMSO from a newly opened bottle.
- Possible Cause: The compound may require assistance to fully dissolve.
 - Solution: Gently warm the solution to 37°C or use an ultrasonic bath for short periods to aid dissolution.

Issue 2: Precipitate forms when I dilute the DMSO stock solution into my aqueous cell culture medium.

- Possible Cause: The compound is not as soluble in the aqueous medium as it is in DMSO. This is a common issue when diluting a concentrated DMSO stock into a large volume of aqueous buffer.
 - Solution 1: Increase the final concentration of DMSO in your cell culture medium. However, be mindful that high concentrations of DMSO can be toxic to cells. It is recommended to keep the final DMSO concentration below 0.5%.

- Solution 2: Perform a serial dilution. Instead of a single large dilution, dilute the DMSO stock in smaller steps with the cell culture medium.
- Solution 3: Consider using a co-solvent. While not ideal for all cell-based assays, small amounts of other biocompatible solvents might help maintain solubility. This should be tested for its effect on your specific cell line.

Issue 3: I am not observing the expected inhibitory effect in my cell-based assay.

- Possible Cause: The final concentration of **PF-06737007** is too low.
 - Solution: Ensure your calculations for dilution are correct. You can also perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay conditions.
- Possible Cause: The compound may have degraded.
 - Solution: Prepare a fresh stock solution from the powder. Avoid using stock solutions that have undergone multiple freeze-thaw cycles.
- Possible Cause: The cells may not be expressing the Trk receptors that **PF-06737007** targets.
 - Solution: Verify the expression of TrkA, TrkB, or TrkC in your cell line using techniques like Western Blot or RT-PCR.

Quantitative Data

Parameter	Value	Reference
Solubility in DMSO	25 mg/mL	[1]
IC50 for TrkA	7.7 nM	
IC50 for TrkB	15 nM	
IC50 for TrkC	3.9 nM	

Experimental Protocols

Protocol 1: Preparation of PF-06737007 Stock Solution

- Materials:
 - **PF-06737007** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Aseptically weigh the desired amount of **PF-06737007** powder.
 2. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 3. Gently vortex the tube until the powder is completely dissolved. An ultrasonic bath can be used for brief periods if necessary.
 4. Aliquot the stock solution into sterile microcentrifuge tubes in volumes suitable for single experiments to minimize freeze-thaw cycles.
 5. Store the aliquots at -80°C for long-term storage.

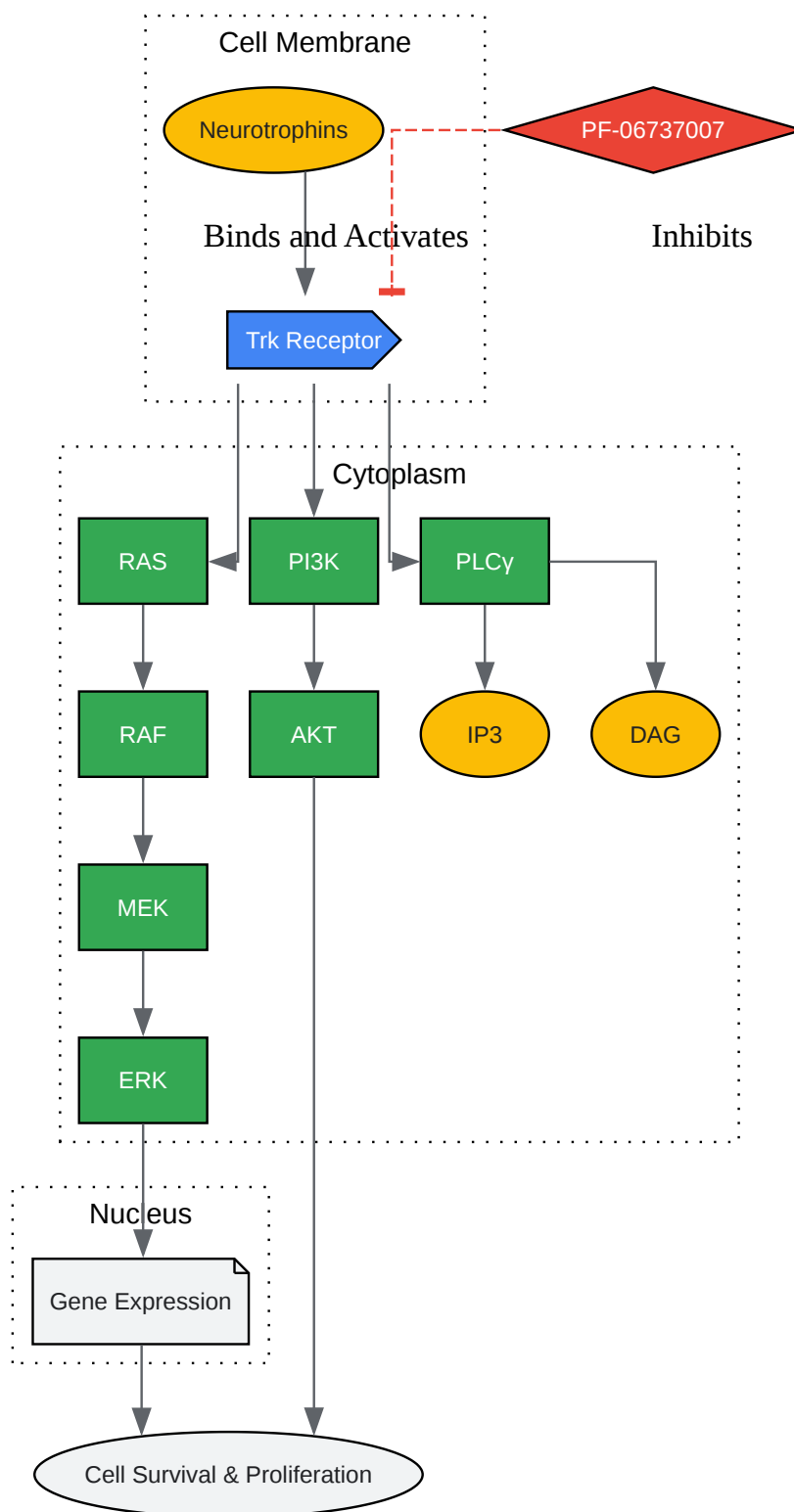
Protocol 2: Cell Viability (MTT) Assay

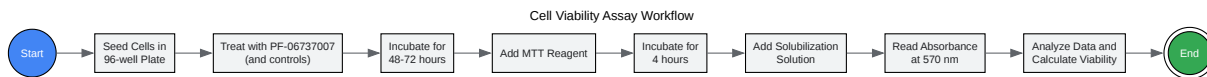
- Materials:
 - Cells expressing Trk receptors (e.g., neuroblastoma cell lines)
 - 96-well cell culture plates
 - Complete cell culture medium
 - **PF-06737007** stock solution in DMSO
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)

- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- Procedure:
 1. Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium and allow them to adhere overnight.
 2. Prepare serial dilutions of **PF-06737007** in complete medium from the DMSO stock solution. Ensure the final DMSO concentration in all wells (including the vehicle control) is the same and does not exceed 0.5%.
 3. Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **PF-06737007**. Include a vehicle control (medium with the same concentration of DMSO) and a no-treatment control.
 4. Incubate the plate for the desired treatment period (e.g., 48 or 72 hours).
 5. Add 10 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
 6. Add 100 μ L of solubilization solution to each well and incubate overnight at 37°C to dissolve the formazan crystals.
 7. Measure the absorbance at 570 nm using a microplate reader.
 8. Calculate cell viability as a percentage of the vehicle control.

Visualizations

Trk Signaling Pathway Inhibition by PF-06737007

[Click to download full resolution via product page](#)Caption: Trk signaling pathway and its inhibition by **PF-06737007**.



[Click to download full resolution via product page](#)

Caption: A typical workflow for a cell viability (MTT) assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phospho-TrkA (Tyr674/675)/TrkB (Tyr706/707) (C50F3) Rabbit mAb | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [issues with PF-06737007 solubility in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610005#issues-with-pf-06737007-solubility-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com